

3-Nitro-2-butanol molecular weight and formula

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Compound of Interest

Compound Name: 3-Nitro-2-butanol

Cat. No.: B147359

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Molecular Formula and Weight

The chemical formula and molecular weight are foundational data points for any chemical compound, essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₄ H ₉ NO ₃ [1][2][3][4]
Molecular Weight	119.12 g/mol [1][2][5][6]
Alternate Molecular Weight	119.1192 g/mol [4]

3-Nitro-2-butanol is an organic compound that features both a nitro group (-NO₂) and a hydroxyl group (-OH) within its structure.[1] Its IUPAC name is 3-nitrobutan-2-ol.[1][3]

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